

# Essential Safety and Handling Guide for Cromolyn Sodium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Cromolyn**

Cat. No.: **B099618**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Cromolyn** sodium, a mast cell stabilizer used in the management of various allergic and inflammatory conditions. Adherence to these procedural steps is critical for minimizing exposure risk and ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **Cromolyn** sodium, particularly in its powdered form, a comprehensive suite of personal protective equipment is required to prevent skin and eye contact, and respiratory irritation.<sup>[1][2][3][4]</sup> The following table summarizes the recommended PPE.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Chemical safety goggles or face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin	Compatible chemical-resistant gloves and protective clothing	Choose gloves and clothing that prevent skin exposure. <a href="#">[1]</a> <a href="#">[2]</a> For hazardous drugs, it is recommended to wear two pairs of powder-free gloves. <a href="#">[5]</a> <a href="#">[6]</a> Gowns should be disposable, made of low-permeability fabric, with a solid front and long sleeves. <a href="#">[5]</a>
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	A fit-tested N95 or N100 respirator is recommended if there is a risk of generating airborne powder. <a href="#">[7]</a> Use a respirator with a particle filter if exposure limits are exceeded or if irritation occurs. <a href="#">[1]</a>

## Operational Handling and Disposal Plan

Engineering Controls: Always handle **Cromolyn** sodium in a well-ventilated area.[\[1\]](#)[\[3\]](#)[\[4\]](#) Use of a chemical fume hood or other local exhaust ventilation is recommended to control exposure to airborne dust.[\[4\]](#)

### Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, or spray.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)

- Wash hands and any exposed skin thoroughly after handling.[1][3][4][8]
- Do not eat, drink, or smoke in areas where **Cromolyn** sodium is handled or stored.[5]
- Keep the container tightly closed when not in use.[3][4]

Accidental Release Measures: In case of a spill, wear the prescribed PPE, including a respirator, chemical safety goggles, rubber boots, and heavy rubber gloves.[2] Sweep up the spilled material, place it in a sealed bag, and hold for waste disposal.[2] Avoid raising dust.[2] Ventilate the area and wash the spill site after the material has been collected.[2]

Disposal Plan: Dispose of **Cromolyn** sodium and any contaminated materials in accordance with all federal, state, and local environmental regulations.[2][9] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2] Alternatively, offer the waste to a licensed hazardous material disposal company.[9]

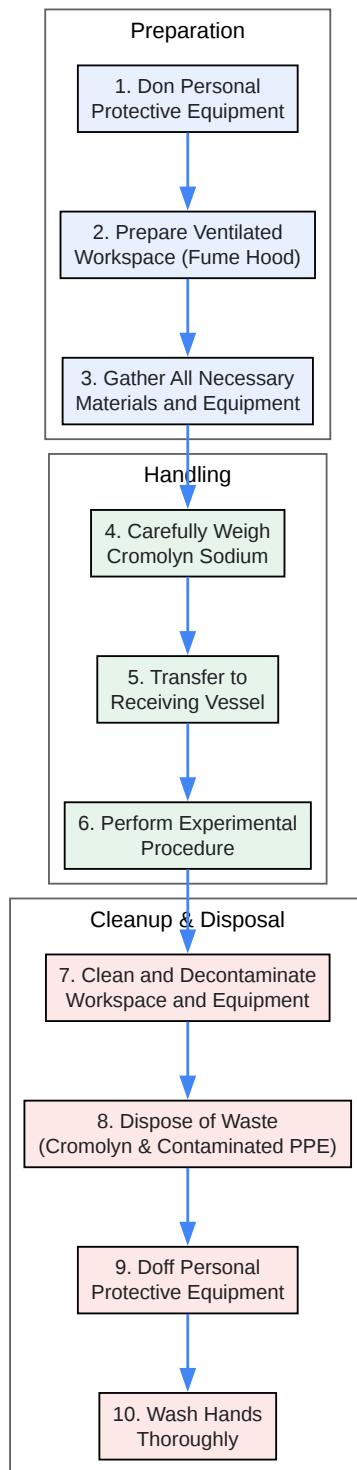
## Emergency First Aid Procedures

In the event of exposure to **Cromolyn** sodium, follow these first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][4] Seek medical attention if irritation persists.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[2][3][4] If skin irritation occurs, seek medical advice.[4]
- Inhalation: Move the person to fresh air.[1][2][3][4] If breathing is difficult, give artificial respiration.[1][4] Get medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting.[8] Wash out the mouth with water and drink plenty of water afterwards.[1][2] Never give anything by mouth to an unconscious person.[4][8] Seek medical attention.[4]

## Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of **Cromolyn** sodium in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Cromolyn** Sodium.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. szabo-scandic.com [szabo-scandic.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 6. pppmag.com [pppmag.com]
- 7. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. spectrumrx.com [spectrumrx.com]
- 9. cleanchemlab.com [cleanchemlab.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Cromolyn Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099618#personal-protective-equipment-for-handling-cromolyn>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)